

5-Methyl-2-heptene analytical standard purity confirmation

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Compound Focus: 5-Methyl-2-heptene

CAS No.: 22487-87-2

Cat. No.: S1949050

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Product Overview & Supplier Comparison

5-Methyl-2-heptene is an organic compound with the molecular formula C_8H_{16} and a molecular weight of approximately 112.21 g/mol [1] [2] [3]. It is a colorless to almost colorless liquid at room temperature [1] [3]. The analytical standard is commonly available as a mixture of its **cis- and trans- stereoisomers** with a typical purity of **95.0% or greater** [1] [4] [5].

The table below summarizes the available product information from various suppliers:

Supplier / Brand	Purity	Available Sizes	Physical Form	CAS Number
TCI America [1] [4]	≥95.0% (GC)	1 mL, 5 mL	Liquid	22487-87-2
Alfa Chemistry [6]	Information Missing	Information Missing	Information Missing	22487-87-2
Aladdin Scientific [5]	≥95% (GC)	1 mL	Information Missing	22487-87-2
Various Suppliers [3]	≥95.0% (GC)	1 mL, 5 mL, 50 mg	Liquid	22487-87-2

Note: GC (Gas Chromatography) is the standard method used for purity analysis.

Safety & Handling Information

Proper handling is critical for researcher safety. The following hazard information is consistent across safety datasets [2] [3]:

- **GHS Hazard Statements:**
 - **H225:** Highly Flammable liquid and vapor.
 - **H304:** May be fatal if swallowed and enters airways.
- **GHS Pictograms:** Flammable and Health Hazard.
- **Recommended Precautionary Measures:** Keep away from heat/sparks/open flames, keep container tightly closed, wear protective gloves/eye protection, and store in a well-ventilated place.

Key Physical Properties for Analysis

The following physical property data can be used as reference points for identification and analysis in the laboratory [3]:

Property	Value / Description
Density	0.73 g/mL
Refractive Index	1.4140 - 1.4160
Flash Point	13 °C
Appearance	Colorless to almost colorless clear liquid

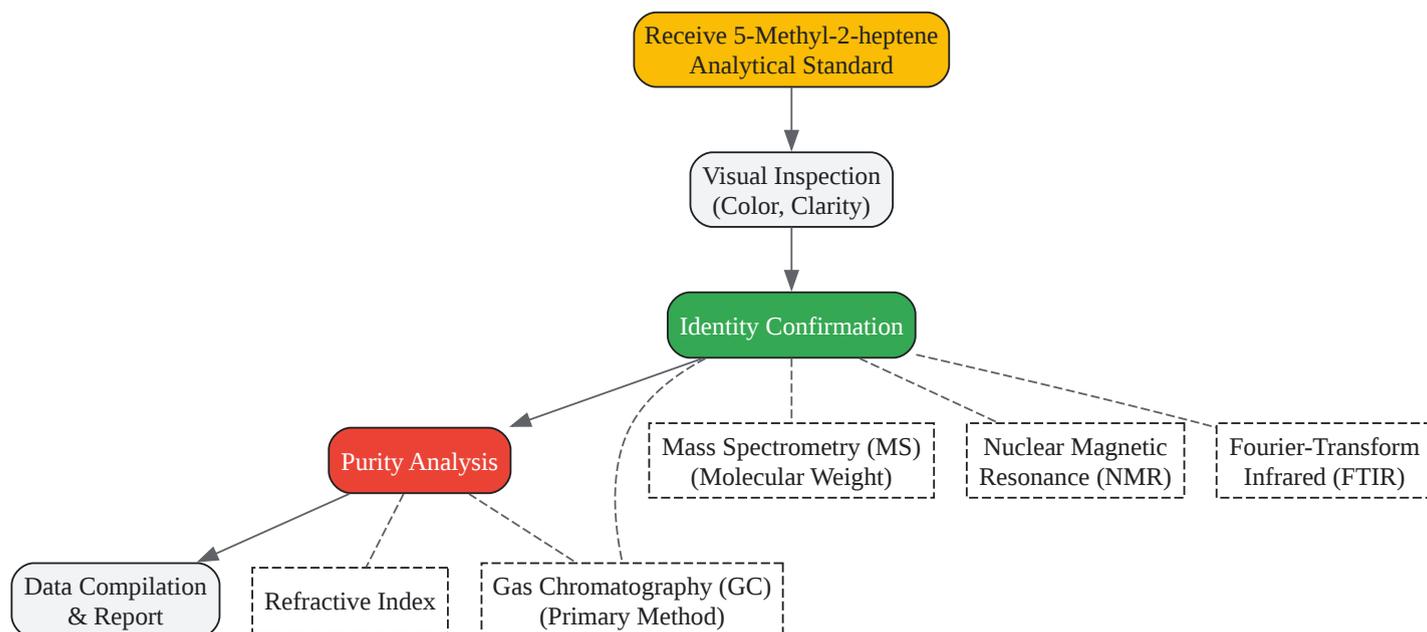
Market Pricing Overview

As a reference for procurement, pricing can vary significantly by supplier and quantity. The prices below were listed in search results and are subject to change [3]:

Supplier	Quantity	Listed Price
TCI Chemical [3]	1 mL	\$400
TCI Chemical [3]	5 mL	\$705
TRC [3]	50 mg	\$155
AK Scientific [3]	1 mL	\$647

Analytical Workflow for Purity Confirmation

For a researcher, confirming the purity and identity of a received standard involves a logical workflow. The diagram below outlines the key steps and techniques, with Gas Chromatography (GC) being the central method as indicated in the product specifications.



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The core experimental protocol for purity confirmation, as indicated by the suppliers, is **Gas Chromatography (GC)** [1] [5]. While the exact parameters (column type, temperature program, carrier gas) are not specified in the search results, this method is the benchmark against which the stated $\geq 95.0\%$ purity is measured. Other techniques like MS, NMR, and FTIR are standard for comprehensive structural confirmation but are not detailed in the available sources.

Guidance for Further Research

To complete a more thorough comparison guide, you may need to:

- **Consult Technical Data Sheets (TDS):** Directly contact suppliers like TCI America for the most detailed Certificates of Analysis (CoA) and technical data sheets, which often contain specific chromatographic conditions.
- **Search Scientific Literature:** Use databases like SciFinder or Reaxys to find published papers detailing the synthesis, isolation, and analytical characterization of **5-methyl-2-heptene**, which may include full experimental sections.
- **Compare with Similar Standards:** To provide a comparison with "other alternatives" as requested, you could research analytical standards for structurally similar branched alkenes (e.g., other methyl-heptene isomers) to compare their chromatographic behavior and stability.

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References

1. - 5 - Methyl - 2 (cis- and trans- mixture)... | Fisher Scientific heptene [fishersci.com]
2. Buy 5-Methyl-2-heptene | 22487-87-2 [smolecule.com]
3. 5-METHYL-2-HEPTENE | 22487-87-2 [amp.chemicalbook.com]
4. - 5 - Methyl - 2 (cis- and trans- mixture) 95.0+... | Fisher Scientific heptene [fishersci.ca]

5. 5-Methyl-2-heptene (cis- and trans- mixture), min 95% (GC) ... [calpaclab.com]

6. CAS 22487-87-2 5 - Methyl - 2 - heptene (cis+trans) - Alfa Chemistry [alfa-chemistry.com]

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